

Personal protective equipment for handling Avibactam, (+)-

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Compound of Interest

Compound Name: Avibactam, (+)-

Cat. No.: B1249370

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Essential Safety and Handling Guide for Avibactam

This document provides crucial safety and logistical information for laboratory personnel handling Avibactam. The following procedures and data are intended to ensure the safe handling, storage, and disposal of this compound, minimizing risks and ensuring a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

Avibactam is classified as a hazardous chemical that may cause allergic skin reactions, respiratory sensitization, skin irritation, and serious eye irritation.^{[1][2][3]} Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Summary of Hazards:

Hazard Type	Description	Citations
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[1]
Skin Sensitization	May cause an allergic skin reaction.	[1]
Skin Irritation	Causes skin irritation.	[2][3]
Eye Irritation	Causes serious eye irritation.	[2][3]
Respiratory Tract Irritation	May cause respiratory irritation upon single exposure.	[2][3]
Acute Oral Toxicity	Harmful if swallowed.	[3]

Recommended Personal Protective Equipment:

Protection Type	Equipment	Rationale & Best Practices	Citations
Eye Protection	Safety glasses with side-shields or goggles.	To prevent eye contact with Avibactam dust or solutions.	[1][3]
Hand Protection	Chemical impermeable gloves (e.g., nitrile, vinyl, or latex).	To prevent skin contact and sensitization. Gloves should be inspected before use and should extend over gown cuffs.	[3][4][5]
Skin and Body Protection	Laboratory coat or impervious protective clothing.	To protect skin from accidental exposure.	[1][3]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if experiencing respiratory symptoms. In case of inadequate ventilation or dust formation, wear suitable respiratory protection.	To prevent inhalation of dust, which can cause respiratory sensitization.	[1][3][4]

Operational and Disposal Plans

Proper handling, storage, and disposal procedures are critical to maintaining a safe laboratory environment.

Handling and Storage

Avibactam should be handled in a well-ventilated area to minimize dust and aerosol formation. [4][6] Engineering controls such as process enclosures or local exhaust ventilation should be used to maintain airborne levels as low as reasonably achievable.[1]

Storage Conditions:

Parameter	Recommendation	Citations
Temperature	Store at 25°C (77°F); excursions permitted between 15°C and 30°C (59°F and 86°F). Store in a dry, cool, and well-ventilated place.	[4][7]
Container	Keep container tightly closed.	[4][6]
Light	Protect from light. Store in carton until time of use.	[7]
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents.	[3]

First Aid Procedures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures	Citations
Inhalation	Remove to fresh air and monitor breathing. If breathing is difficult, give oxygen. If breathing stops, give artificial respiration. Seek immediate medical attention.	[1][3][8]
Skin Contact	Immediately wash skin with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Consult a doctor.	[1][4]
Eye Contact	Flush with copious amounts of water for at least 15 minutes, separating eyelids with fingers. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][3][8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.	[1][3][4]

Disposal Plan

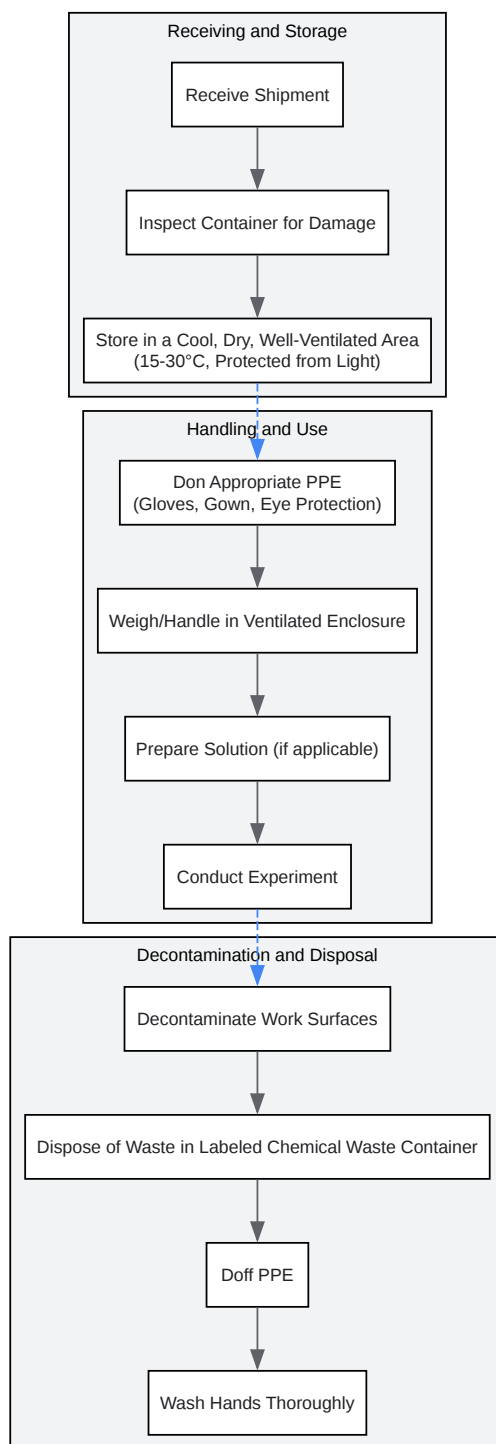
Avibactam and its containers must be disposed of as chemical waste in accordance with all applicable local, regional, national, and international regulations.[1][9] Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[4] Stock antibiotic solutions are considered hazardous chemical waste and should be collected in an approved container for chemical waste.[10]

Experimental Protocols & Workflows

Standard Operating Procedure for Handling Avibactam

The following diagram outlines the standard workflow for handling Avibactam from receipt to disposal, ensuring safety at each step.

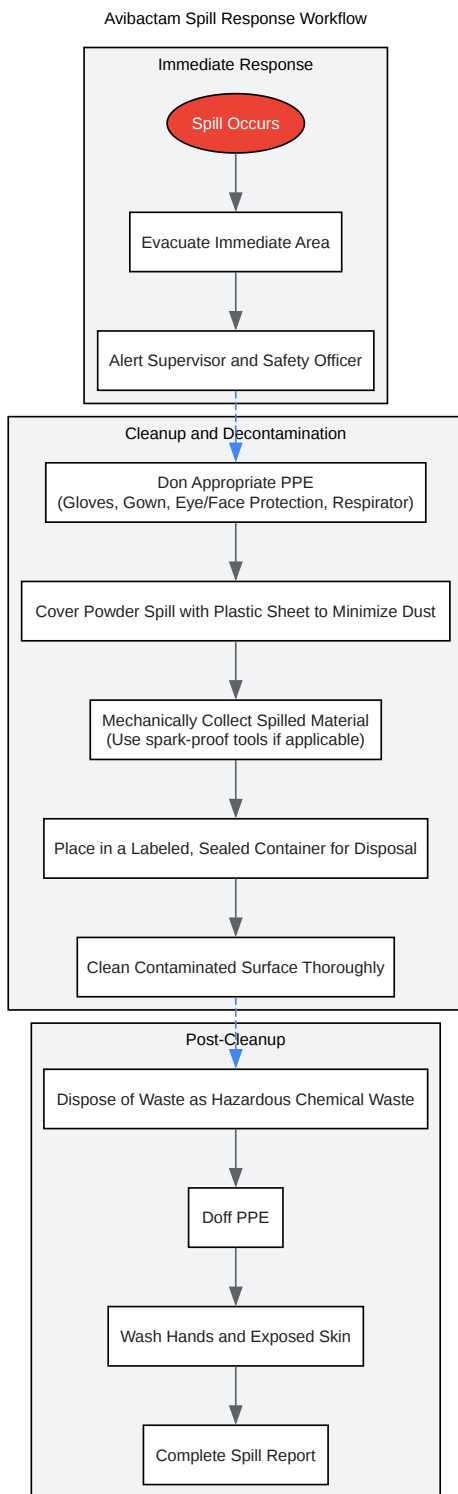
Standard Operating Procedure for Avibactam Handling

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Caption: Workflow for safe handling of Avibactam.

Avibactam Spill Response Protocol

In the event of a spill, follow this structured response plan to mitigate exposure and ensure proper cleanup.



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Caption: Step-by-step spill response for Avibactam.

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